

An In-depth Technical Guide to 5'-O-DMTr-dU-methyl phosphonamidite

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Compound of Interest

Compound Name: 5'-O-DMTr-dU-methyl
phosphonamidite

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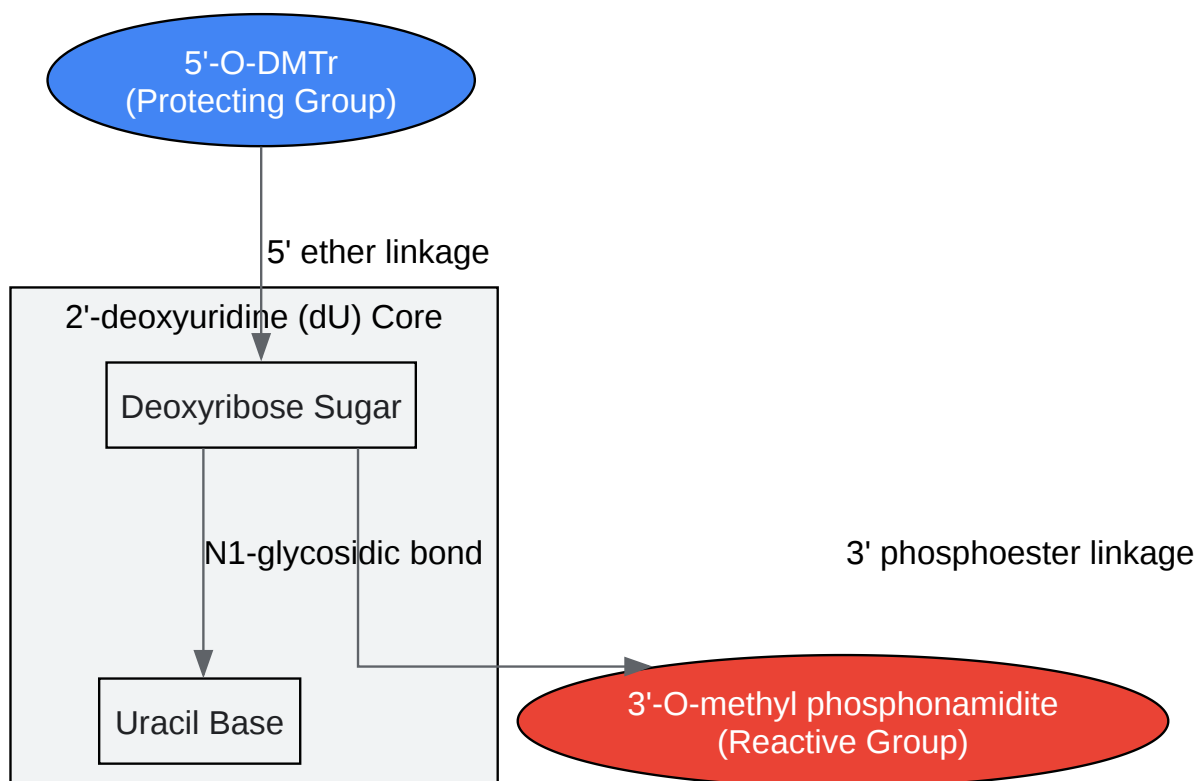
For researchers, scientists, and professionals in drug development, a deep understanding of the chemical tools used in oligonucleotide synthesis is paramount. This guide provides a comprehensive overview of **5'-O-DMTr-dU-methyl phosphonamidite**, a key building block in the creation of modified nucleic acid chains.

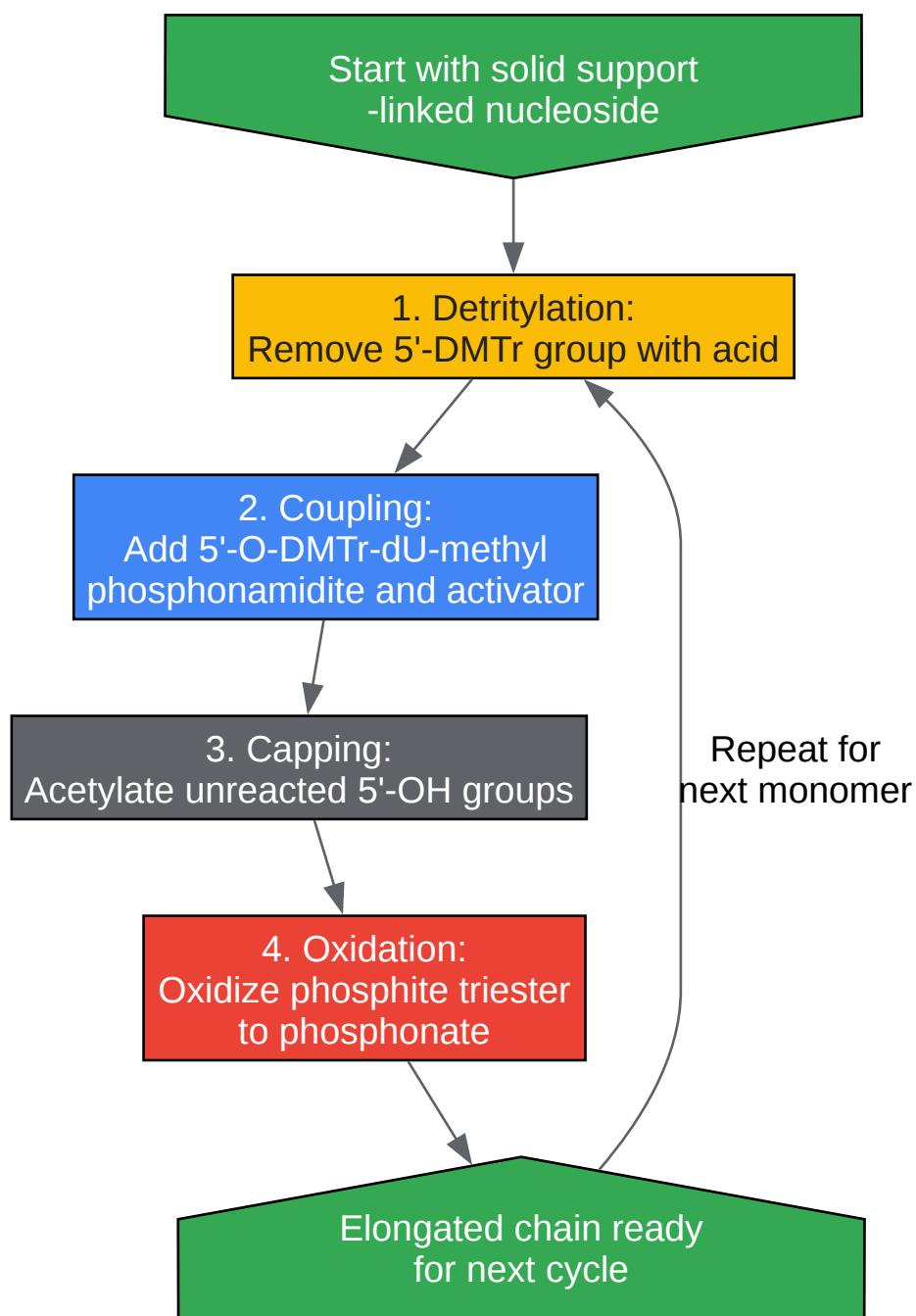
The Core Structure: A Tripartite Molecule

5'-O-DMTr-dU-methyl phosphonamidite is a modified deoxynucleoside phosphoramidite. Its structure can be conceptually broken down into three fundamental components, each with a specific function in the process of automated solid-phase oligonucleotide synthesis. The full chemical name is 5'-O-(4,4'-Dimethoxytrityl)-2'-deoxyuridine-3'-O-(methyl)(N,N-diisopropylamino)phosphonamidite^[1].

- **The 5'-O-DMTr Group:** A 4,4'-Dimethoxytrityl (DMTr) group is attached to the 5' hydroxyl function of the deoxyribose sugar. This bulky, acid-labile protecting group is crucial for solid-phase synthesis. It prevents unwanted reactions at the 5' position during the coupling of phosphoramidites and its removal (detritylation) with a mild acid allows for the stepwise elongation of the oligonucleotide chain.
- **2'-deoxyuridine (dU):** This is the central part of the molecule, consisting of a uracil nucleobase linked to a 2'-deoxyribose sugar. This core provides the basic structure of a deoxyribonucleoside that will be incorporated into the growing oligonucleotide chain.

- The 3'-O-methyl phosphonamidite Group: This is the reactive moiety of the molecule, attached to the 3' hydroxyl group of the deoxyribose sugar. It consists of a phosphorus atom bonded to a methyl group, a diisopropylamino group, and the 3' oxygen of the deoxyuridine. During oligonucleotide synthesis, this group is activated and couples with the free 5' hydroxyl group of the growing oligonucleotide chain attached to the solid support, forming a methyl phosphonate internucleotide linkage. Oligonucleotides containing methyl phosphonate linkages are noted for being uncharged and resistant to nuclease degradation[2].





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References

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- 2. glenresearch.com [glenresearch.com]
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